

TZ4M manual and datasheet for first-time users

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Compound of Interest

Compound Name: TZ4M

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An In-Depth Technical Guide to the **TZ4M** Temperature Controller for First-Time Users

Audience Focus: This document serves as a comprehensive technical guide for professionals in industrial process control, automation, and related fields who are new to the **TZ4M** series of temperature controllers. While the core principles of control systems are broadly applicable, the **TZ4M** is specifically an industrial temperature controller and is not designed for direct application in life science or drug development research such as signaling pathway analysis. This guide provides a detailed overview of its functionalities, specifications, and operational workflows.

The Autonics **TZ4M** is a dual PID auto-tuning temperature controller designed for precise and stable temperature management in various industrial applications.[1][2] Its versatility is showcased through multiple control methods, diverse input and output options, and a clear 4-digit 7-segment LED display.[3] This guide will delve into the core specifications, operational procedures, and logical workflows of the **TZ4M** to enable effective implementation for first-time users.

Core Specifications

The capabilities of the **TZ4M** controller are extensive, covering a wide range of process requirements. The following tables summarize the key quantitative data for easy reference and

comparison.

General Specifications

Specification	Value
Power Supply	100-240 VAC, 50/60 Hz[4]
24 VAC 50/60 Hz, 24-48 VDC[4]	
Allowable Voltage Range	90 to 110% of rated voltage[4]
Power Consumption	Approx. 6 VA, Max. 7W[4]
Display Method	4-digit 7-segment LED (Process Value: Red, Set Value: Green)[4]
Dimensions	72 x 72 mm[1]
Weight	Approx. 0.82 lbs[1]
Ambient Temperature	-10 to 50°C (Storage: -20 to 60°C)[4]
Ambient Humidity	35 to 85% RH (Storage: 35 to 85% RH)[4]

Input Specifications

Input Type	Model/Range
Thermocouple	K(CA), J(IC), E(CR), T(CC), R(PR), S(PR), N(NN), W(TT)[3][4]
RTD	DPt100Ω, JPt100Ω (3-wire)[5]
Voltage	1-5 VDC, 0-10 VDC[4]
Current	4-20 mA DC[4]

Output Specifications

Output Type	Specification
Relay Contact	250 VAC 3A 1c[4]
SSR Drive Voltage	12 VDC $\pm$ 3V, Max. 30mA[4]
Current	4-20 mA DC (Load resistance: Max. 600 Ω)[4]
Alarm Output	Alarm1 + Alarm2[1]
PV Retransmission	4-20 mA DC (Load resistance: Max. 600 Ω)[4]

Control Specifications

Control Parameter	Range/Value
Control Method	ON/OFF, P, PI, PD, PIDF, PIDS[3][6]
Sampling Cycle	500 ms[3]
Proportional Band (P)	0.1 to 100.0% of FS[4]
Integral Time (I)	0 to 3,600 sec[7]
Derivative Time (D)	0 to 3,600 sec[7]
Control Period (T)	1 to 120 sec (for Relay/SSR output)[7]
Hysteresis	1 to 100°C/°F (at ON/OFF control)[8]

Key Operational Protocols

This section details the methodologies for crucial operations of the **TZ4M** controller. These procedures are fundamental to configuring the device for optimal performance in a given application.

Protocol 1: Initial Setup and Input Configuration

- Installation: The unit must be securely mounted on a panel in an environment free from excessive dust, flammable gases, direct sunlight, humidity, vibration, or impact.[8]

- **Wiring:** Connect the power supply and input sensor to the appropriate terminals, ensuring the correct polarity for thermocouple inputs.[8] Use terminals of the specified size and tighten the screws to the recommended torque (0.74 to 0.90 N·m) to prevent malfunctions.[8]
- **Input Type Selection:** Before powering on, configure the internal switches to match the type of input sensor (e.g., thermocouple, RTD, voltage, or current) being used.[9][10]
- **Power On and Verification:** Apply power to the unit. The Process Value (PV) and Set Value (SV) will be displayed. Verify that the PV reading is within the expected range for the connected sensor.

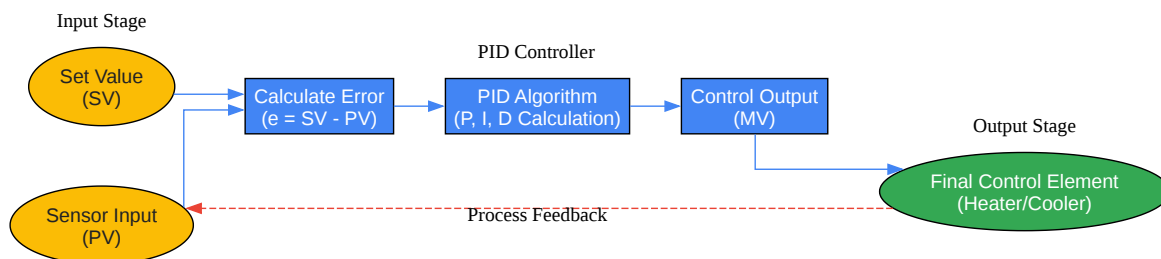
Protocol 2: Auto-Tuning (AT) Procedure

The auto-tuning function enables the controller to automatically determine the optimal PID parameters by analyzing the thermal characteristics of the system.[8]

- **Initiate Auto-Tuning:** Press and hold the AT key for 3 seconds or more to start the auto-tuning process.[8] The AT lamp on the front panel will begin to flicker.[8]
- **Tuning Execution:** The controller will cycle the output ON and OFF to measure the system's response. This process can be executed at the set value (SV) or at 70% of the SV, depending on the selected mode in the parameter settings.[8]
- **Completion:** Once the tuning is complete, the AT lamp will turn off. The controller will have calculated and saved the optimal Proportional Band (P), Integral Time (I), and Derivative Time (D) values.[8]
- **Cancellation:** To stop the auto-tuning process manually, press and hold the AT key for 5 seconds or more.[8] If power is lost during tuning, the PID constants will not be updated.[8]

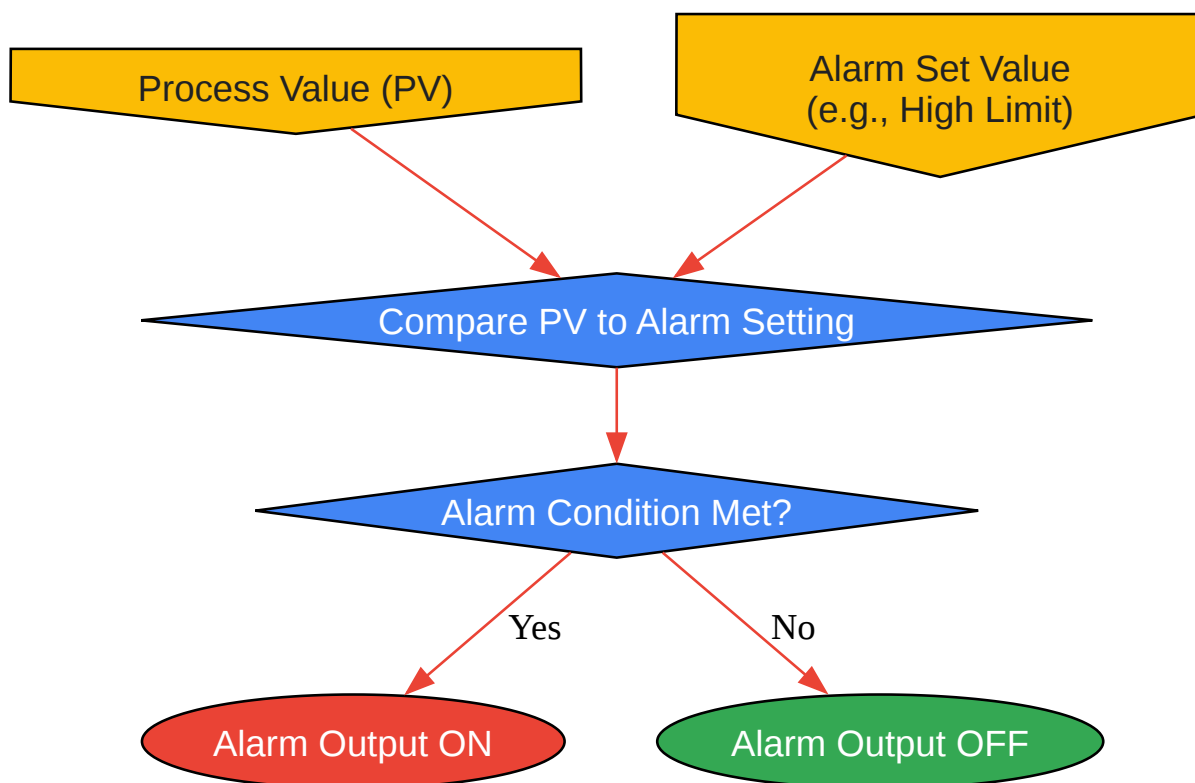
Logical Workflows and Diagrams

To visualize the operational logic of the **TZ4M**, the following diagrams have been created using the DOT language.



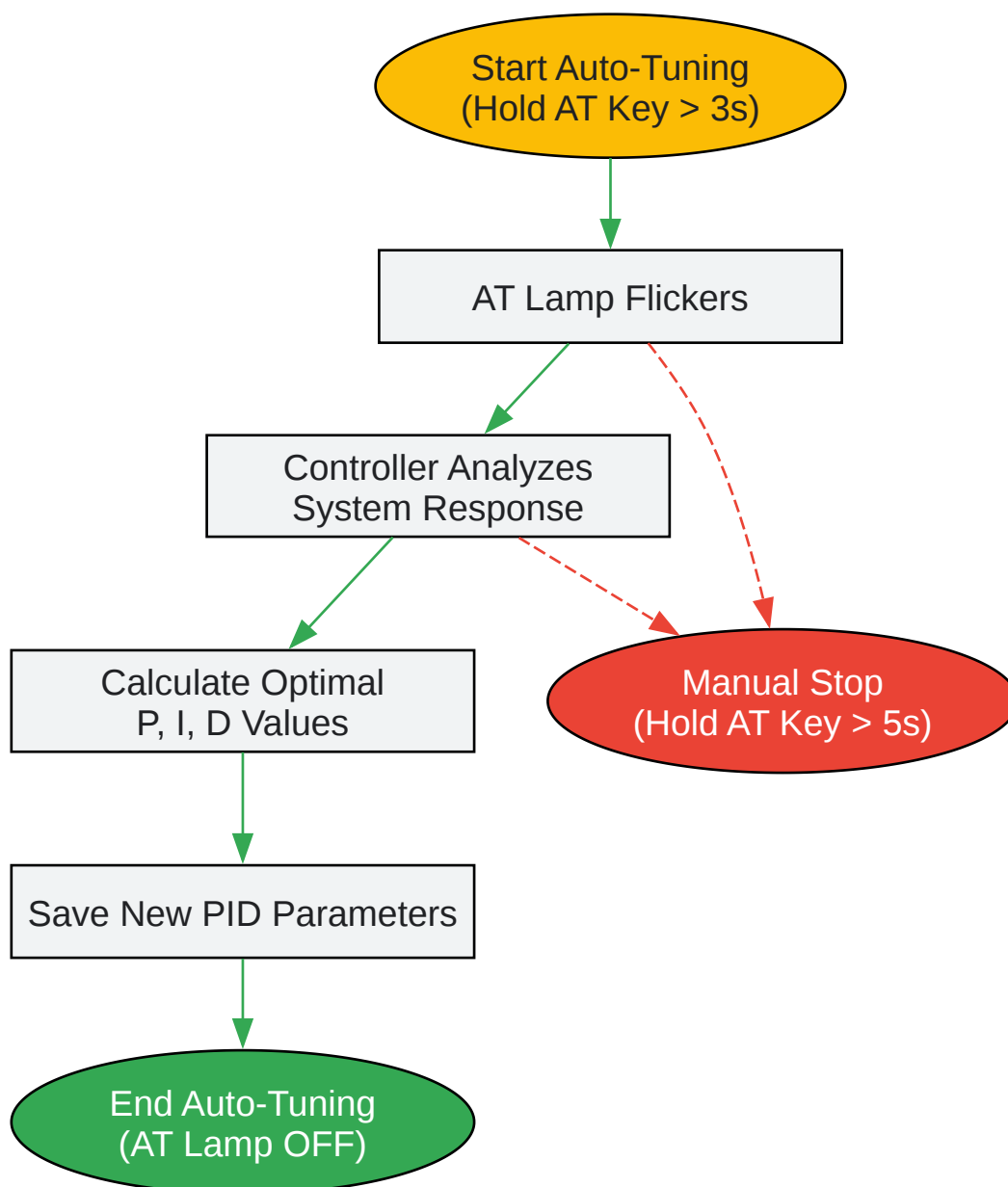
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Caption: PID Control Logic Workflow in the **TZ4M**.



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Caption: Basic Alarm Operation Logical Flow.



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Caption: **TZ4M** Auto-Tuning (AT) Experimental Workflow.

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